

Solvent Orange 60: A High-Potential Reference Dye for Fluorescence Spectroscopy

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Compound of Interest		
Compound Name:	Solvent Orange 60	
Cat. No.:	B3427802	Get Quote

Introduction

Solvent Orange 60, a perinone-based dye, presents a compelling case for use as a reference dye in fluorescence spectroscopy. Its robust chemical structure imparts exceptional thermal and photostability, critical attributes for a reliable fluorescent standard. While extensively utilized as a colorant in the plastics and textile industries, its application in quantitative fluorescence analysis is an area of growing interest. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals to characterize and utilize **Solvent Orange 60** as a reference dye. Due to the limited availability of published, solvent-specific photophysical data, this guide will focus on the requisite experimental protocols to determine these properties, followed by its application as a reference standard.

Physicochemical Properties and Solubility

Solvent Orange 60 is characterized by its high fastness, good temperature resistance, and solubility in a range of organic solvents.[1][2] These properties are essential for its application in various experimental settings.

Table 1: General Properties of Solvent Orange 60



Property	Value	Reference
Chemical Name	12H-Phthaloperin-12-one	[3]
C.I. Name	Solvent Orange 60	[4]
C.I. Number	564100	[4]
CAS Number	6925-69-5, 61969-47-9	
Molecular Formula	C18H10N2O	-
Molecular Weight	270.29 g/mol	-
Appearance	Yellowish-orange powder	-
Heat Resistance	Up to 300 °C in Polystyrene	_
Light Fastness	Grade 7-8 (Excellent)	_

Table 2: Solubility of Solvent Orange 60 in Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Acetone	2	
Butyl Acetate	2.5	_
Dichloromethane	10	_
Ethanol	0.8	_
Methylbenzene (Toluene)	5	-

Essential Photophysical Characterization

To establish **Solvent Orange 60** as a reliable fluorescence reference, a thorough characterization of its photophysical properties is paramount. The following experimental protocols outline the necessary steps to determine its key fluorescence parameters.

Determination of Excitation and Emission Spectra

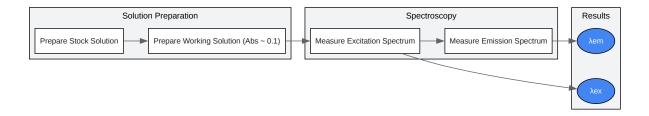


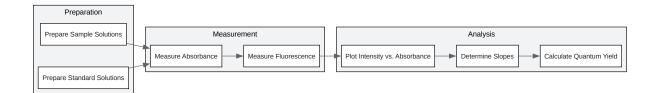
The excitation and emission spectra define the wavelengths at which the dye absorbs and emits light, respectively.

Protocol:

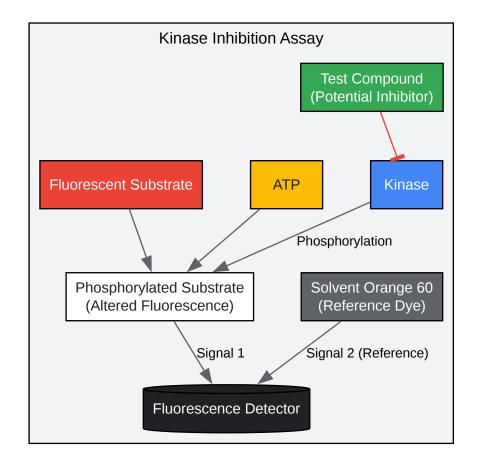
- Stock Solution Preparation: Prepare a concentrated stock solution of Solvent Orange 60
 (e.g., 1 mg/mL) in a suitable organic solvent (e.g., ethanol or toluene).
- Working Solution Preparation: Dilute the stock solution to a final concentration that yields an absorbance of approximately 0.1 at the presumed excitation maximum to minimize inner filter effects.
- Excitation Spectrum Measurement:
 - Set the emission wavelength to the presumed maximum (a preliminary broad scan can help identify this).
 - Scan a range of excitation wavelengths (e.g., 350-550 nm).
 - The wavelength at which the fluorescence intensity is maximal is the excitation maximum (λex).
- Emission Spectrum Measurement:
 - Set the excitation wavelength to the determined λex.
 - Scan a range of emission wavelengths (e.g., 450-700 nm).
 - The wavelength at which the fluorescence intensity is maximal is the emission maximum (λem).











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